

# Application Notes and Protocols for 2-Tridecanol in Cosmetic Formulations

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## Compound of Interest

Compound Name: 2-Tridecanol

Cat. No.: B7820856

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## Introduction to 2-Tridecanol in Cosmetics

**2-Tridecanol** is a secondary fatty alcohol with a 13-carbon chain.<sup>[1][2]</sup> In cosmetic formulations, it primarily functions as an emollient, surfactant, emulsifier, and viscosity-modifying agent.<sup>[1]</sup> Its chemical structure, consisting of a long hydrophobic carbon chain and a polar hydroxyl group, allows it to interact with both oil and water phases, making it a versatile ingredient in a variety of personal care products.<sup>[1]</sup>

INCI Name: **2-Tridecanol** CAS Number: 1653-31-2<sup>[1]</sup>

## Physicochemical Properties of 2-Tridecanol

A summary of the key physicochemical properties of **2-tridecanol** is presented in the table below. This data is essential for formulators to predict its behavior in cosmetic systems.

Property	Value	References
Molecular Formula	C <sub>13</sub> H <sub>28</sub> O	
Molecular Weight	200.36 g/mol	
Appearance	Colorless, viscous liquid or fused solid	
Solubility	Insoluble in water; Soluble in organic solvents	
Melting Point	22-26 °C	
Boiling Point	256-265 °C	
Density	0.83 g/cm <sup>3</sup>	
Flash Point	102.22 °C	

## Applications in Cosmetic Formulations

While specific formulation examples with **2-tridecanol** are not widely published, its properties suggest its utility in a range of cosmetic products. Its functions are analogous to other fatty alcohols commonly used in the industry, such as cetyl alcohol and stearyl alcohol.

## Emollient in Skin Care Products (Creams and Lotions)

As an emollient, **2-tridecanol** can help to soften and smooth the skin by forming a protective layer on the surface, which reduces water loss and increases skin hydration.

- Function: Skin conditioning agent, emollient.
- Typical Use Level: 1-5% by weight.
- Formulation Types:
  - Moisturizing creams
  - Body lotions

- Hand and foot creams
- Facial serums

## Emulsion Stabilizer and Viscosity Modifier

In oil-in-water (O/W) and water-in-oil (W/O) emulsions, **2-tridecanol** can act as a co-emulsifier and a thickening agent. It works in conjunction with a primary emulsifier to form a stable lamellar gel network within the external phase of the emulsion, which increases viscosity and prevents the coalescence of droplets.

- Function: Emulsion stabilizer, viscosity-increasing agent.
- Typical Use Level: 0.5-3% by weight.
- Formulation Types:
  - Creams and lotions
  - Foundations
  - Sunscreens

## Superfatting Agent in Cleansing Products

In rinse-off products, **2-tridecanol** can act as a superfatting agent, replenishing some of the skin's natural lipids that are stripped away during cleansing. This helps to leave the skin feeling soft and moisturized rather than dry and tight.

- Function: Refatting agent.
- Typical Use Level: 0.5-2% by weight.
- Formulation Types:
  - Facial cleansers
  - Body washes

- Shampoos

## Structuring Agent in Anhydrous Formulations

In stick products, **2-tridecanol** can contribute to the solid structure and influence the melting point and payoff of the product.

- Function: Structuring agent, texture enhancer.
- Typical Use Level: 1-10% by weight.
- Formulation Types:
  - Lipsticks
  - Deodorant sticks
  - Solid perfumes

## Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **2-tridecanol** in cosmetic formulations.

### Protocol for Preparation of an Oil-in-Water (O/W) Emulsion

This protocol describes the preparation of a basic O/W cream incorporating **2-tridecanol** as a co-emulsifier and viscosity modifier.

Materials:

- Oil Phase:
  - **2-Tridecanol**: 2%
  - Cetearyl Alcohol (and) Ceteareth-20 (emulsifier): 5%
  - Caprylic/Capric Triglyceride: 10%

- Shea Butter: 3%
- Water Phase:
  - Deionized Water: q.s. to 100%
  - Glycerin: 3%
  - Xanthan Gum: 0.2%
- Preservative: Phenoxyethanol (and) Ethylhexylglycerin: 1%

#### Procedure:

- Water Phase Preparation: In a suitable vessel, disperse the xanthan gum in glycerin until a uniform slurry is formed. Add the deionized water and heat to 75°C while mixing until the xanthan gum is fully hydrated.
- Oil Phase Preparation: In a separate vessel, combine the **2-tridecanol**, cetearyl alcohol (and) cetearth-20, caprylic/capric triglyceride, and shea butter. Heat to 75°C while mixing until all components are melted and uniform.
- Emulsification: Slowly add the oil phase to the water phase while homogenizing at high speed for 3-5 minutes.
- Cooling: Switch to gentle propeller mixing and cool the emulsion.
- Preservation: When the temperature is below 40°C, add the preservative and mix until uniform.
- Final Adjustments: Adjust the pH if necessary and bring the batch to final weight with deionized water.

## Protocol for Evaluation of Emulsion Stability

This protocol outlines methods to assess the physical stability of the prepared emulsion.

#### Methods:

- Macroscopic Evaluation:
  - Store samples of the emulsion at different temperature conditions: room temperature (20-25°C), elevated temperature (40°C), and refrigerated (4°C).
  - Visually inspect the samples at regular intervals (e.g., 24 hours, 1 week, 1 month, 3 months) for any signs of instability such as creaming, sedimentation, or phase separation.
- Microscopic Evaluation:
  - Place a small drop of the emulsion on a microscope slide and cover with a coverslip.
  - Observe the emulsion under a light microscope to assess the droplet size distribution and look for signs of coalescence (droplets merging).
- Centrifugation Test:
  - Place a sample of the emulsion in a centrifuge tube.
  - Centrifuge at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes).
  - Observe for any phase separation. A stable emulsion should not show any separation.

## Protocol for Viscosity Measurement

This protocol describes how to measure the viscosity of the prepared cream.

Equipment:

- Brookfield-type viscometer or a rheometer.

Procedure:

- Sample Preparation: Allow the cream to equilibrate to a controlled temperature (e.g., 25°C).
- Measurement:
  - Select an appropriate spindle and rotational speed for the expected viscosity of the cream.

- Lower the spindle into the center of the sample, ensuring it is immersed to the correct depth.
- Allow the spindle to rotate for a set period (e.g., 1 minute) to achieve a stable reading.
- Record the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).
- For more detailed analysis, a rheometer can be used to measure the shear-thinning properties of the formulation.

## Protocol for In-Vivo Skin Hydration Study

This protocol outlines a method for assessing the moisturizing efficacy of a formulation containing **2-tridecanol**.

### Equipment:

- Corneometer® for measuring skin hydration.
- Tewameter® for measuring Transepidermal Water Loss (TEWL).

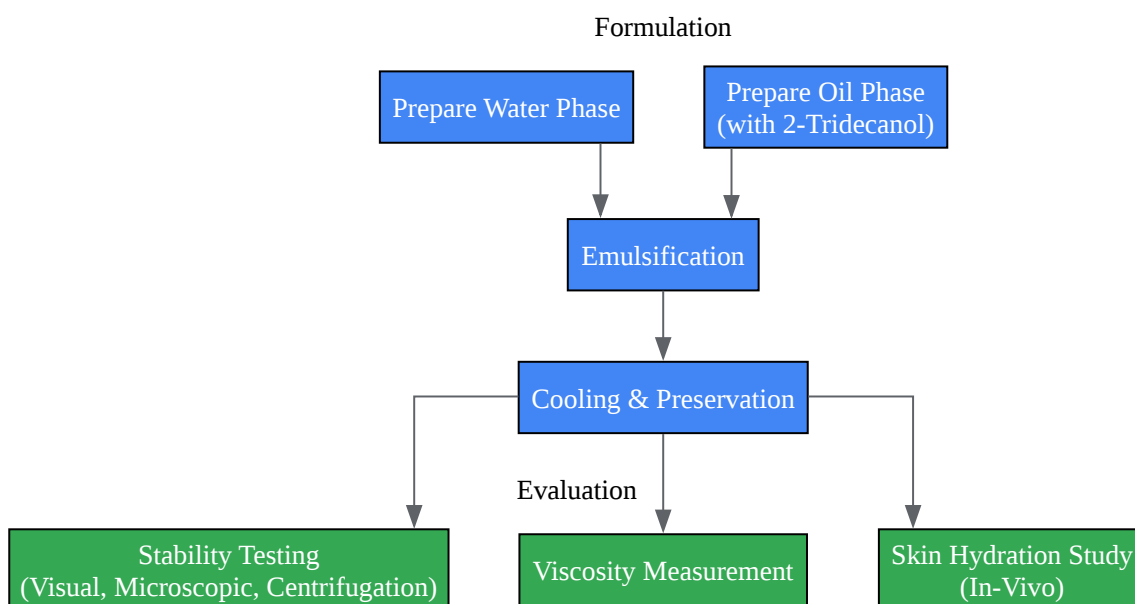
### Procedure:

- Subject Recruitment: Recruit a panel of healthy volunteers with self-perceived dry skin.
- Acclimatization: Have the subjects acclimatize in a room with controlled temperature and humidity for at least 30 minutes before measurements.
- Baseline Measurements:
  - Define test areas on the volar forearms of the subjects.
  - Measure the baseline skin hydration (Corneometer®) and TEWL (Tewameter®) on each test area.
- Product Application:
  - Apply a standardized amount of the test formulation (e.g., 2 mg/cm<sup>2</sup>) to a designated test area.

- Leave one area untreated as a negative control.
- Post-Application Measurements:
  - Measure skin hydration and TEWL at specified time points after application (e.g., 1 hour, 2 hours, 4 hours, 8 hours, 24 hours).
- Data Analysis:
  - Calculate the change in skin hydration and TEWL from baseline for each time point.
  - Statistically compare the results of the test formulation to the untreated control area.

## Visualization of Workflows and Mechanisms

### Experimental Workflow for Emulsion Formulation and Evaluation

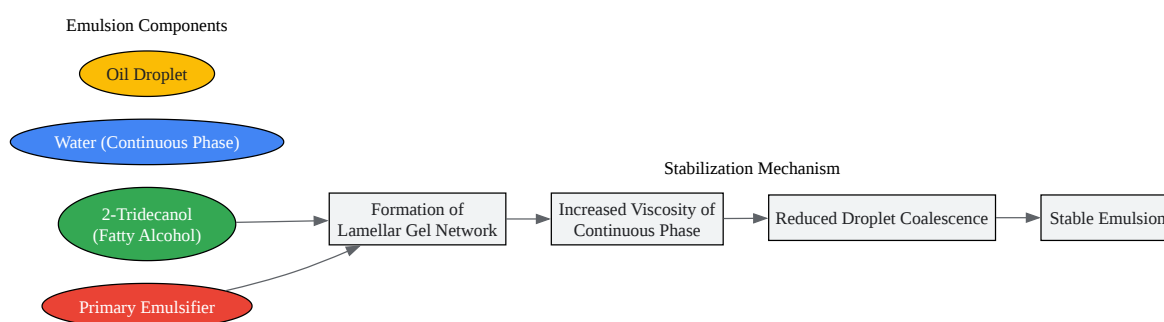




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Caption: Workflow for creating and testing a cosmetic emulsion with **2-tridecanol**.

## Mechanism of Emulsion Stabilization by Fatty Alcohols



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Caption: Role of **2-tridecanol** in stabilizing an O/W emulsion.

## Safety and Toxicology

While a specific safety assessment for **2-tridecanol** by regulatory bodies like the Cosmetic Ingredient Review (CIR) was not found, fatty alcohols are generally considered safe for use in cosmetics when formulated to be non-irritating. One study noted that tridecanol showed a lower skin permeation enhancement effect compared to shorter-chain fatty alcohols but caused greater skin irritation at a concentration of 5% in an in-vivo rat model. Therefore, it is crucial for formulators to conduct appropriate safety and sensitization testing on the final formulation.

## Conclusion

**2-Tridecanol** is a multifunctional ingredient with valuable properties for cosmetic formulations. Its ability to function as an emollient, emulsion stabilizer, and viscosity modifier makes it suitable for a wide range of skin care, hair care, and color cosmetic products. The provided protocols offer a framework for incorporating and evaluating **2-tridecanol** in cosmetic formulations. Due to the limited publicly available data specific to **2-tridecanol**, it is recommended that formulators conduct thorough testing to determine the optimal concentration and performance in their specific product matrix.

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## References

- 1. CAS 1653-31-2: 2-Tridecanol | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 2. 2-Tridecanol | C<sub>13</sub>H<sub>28</sub>O | CID 15449 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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